

Adrogolide Hydrochloride long-term storage conditions and stability

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Compound of Interest

Compound Name: Adrogolide Hydrochloride

Cat. No.: B193569

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Adrogolide Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term storage, stability, and handling of **Adrogolide Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Adrogolide Hydrochloride**?

A1: For long-term storage of solid **Adrogolide Hydrochloride**, it is recommended to store the compound at -20°C in a dry and dark environment. Following these conditions, the shelf life is expected to be greater than two years.^[1] For short-term storage, such as a few days to weeks, 0-4°C is acceptable.^[1]

Q2: How should I store stock solutions of **Adrogolide Hydrochloride**?

A2: The stability of stock solutions depends on the storage temperature. For short-term storage (days to weeks), 0-4°C is suitable.^[1] For long-term storage, it is recommended to store aliquots at -20°C (for up to one year) or -80°C (for up to two years) to minimize freeze-thaw cycles.^[2]

Q3: My **Adrogolide Hydrochloride** was shipped at ambient temperature. Is it still stable?

A3: Yes, **Adrogolide Hydrochloride** is considered stable for a few weeks during ordinary shipping and time spent in customs when shipped at ambient temperature as a non-hazardous chemical.^{[1][3]}

Q4: What is the solubility of **Adrogolide Hydrochloride**?

A4: **Adrogolide Hydrochloride** is soluble in DMSO but not in water.^[1]

Q5: I am observing unexpected results in my experiments. Could it be related to the stability of my **Adrogolide Hydrochloride**?

A5: Unexpected experimental outcomes can indeed be linked to compound stability. Factors such as improper storage, repeated freeze-thaw cycles of stock solutions, or exposure to light can lead to degradation. It is advisable to prepare fresh stock solutions from solid compound stored under recommended long-term conditions if you suspect degradation.

Q6: What are the likely degradation pathways for **Adrogolide Hydrochloride**?

A6: While specific degradation pathways for **Adrogolide Hydrochloride** are not extensively published, compounds of similar chemical nature can be susceptible to hydrolysis (especially at extreme pH), oxidation, and photolysis. Forced degradation studies under various stress conditions (acid, base, peroxide, light, heat) would be necessary to identify its specific degradation products.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no biological activity	Degradation of the compound due to improper storage.	Ensure the solid compound and stock solutions are stored at the recommended temperatures and protected from light. Prepare fresh stock solutions from a new vial of solid compound if possible.
Repeated freeze-thaw cycles of the stock solution.	Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing.	
Inconsistent results between experiments	Inconsistent concentration of stock solutions due to solvent evaporation or precipitation upon freezing.	Before use, ensure the stock solution is completely thawed and vortexed to ensure homogeneity. Visually inspect for any precipitation.
Degradation of the compound in the experimental media.	Assess the stability of Adrogolide Hydrochloride in your specific experimental buffer and conditions, especially during prolonged incubation periods.	
Appearance of unknown peaks in analytical chromatography (e.g., HPLC)	Presence of degradation products.	This indicates that the compound may have degraded. It is crucial to use a validated stability-indicating analytical method to separate the parent compound from any degradants.
Contamination of the sample or solvent.	Ensure high-purity solvents and clean labware are used for sample preparation. Run a blank to check for solvent-related peaks.	

Storage Conditions and Stability Summary

The following tables summarize the recommended storage conditions for **Adrogolide Hydrochloride** and its solutions.

Table 1: Storage Conditions for Solid **Adrogolide Hydrochloride**

Duration	Temperature	Additional Conditions	Expected Shelf Life
Short-term (days to weeks)	0 - 4°C	Dry, dark	-
Long-term (months to years)	-20°C	Dry, dark	>2 years ^[1]

Table 2: Storage Conditions for **Adrogolide Hydrochloride** Stock Solutions

Duration	Temperature
Short-term (days to weeks)	0 - 4°C ^[1]
Long-term (up to 1 year)	-20°C ^[2]
Long-term (up to 2 years)	-80°C ^[2]

Experimental Protocols

General Protocol for Long-Term Stability Testing (Based on ICH Q1A Guidelines)

This protocol provides a general framework for assessing the long-term stability of **Adrogolide Hydrochloride**. It is based on the principles outlined in the ICH Q1A (R2) guideline for stability testing of new drug substances.

1. Objective: To evaluate the stability of **Adrogolide Hydrochloride** under defined long-term storage conditions and establish a re-test period.

2. Materials:

- **Adrogolide Hydrochloride** (at least three different batches recommended)
- Stability chambers with controlled temperature and humidity
- Validated stability-indicating analytical method (e.g., HPLC)
- Appropriate containers that are inert and prevent exposure to light

3. Methodology:

- **Sample Preparation:** Place an adequate amount of **Adrogolide Hydrochloride** from each batch into the chosen containers.
- **Storage Conditions:** Place the samples in a stability chamber set to the long-term storage condition of $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$.
- **Testing Frequency:** Analyze the samples at the following time points: 0, 3, 6, 9, 12, 18, 24, and 36 months.
- **Analytical Tests:** At each time point, perform the following tests:
 - Appearance (visual inspection)
 - Assay for the active substance (using a validated stability-indicating method)
 - Quantification of degradation products
- **Data Evaluation:** Analyze the data for any trends in degradation or changes in physical properties over time. The results will be used to determine the re-test period.

General Protocol for Forced Degradation Study

1. **Objective:** To identify potential degradation products and pathways for **Adrogolide Hydrochloride** and to establish the stability-indicating capability of the analytical method.

2. Materials:

- **Adrogolide Hydrochloride**
- Hydrochloric acid (e.g., 0.1 M)
- Sodium hydroxide (e.g., 0.1 M)
- Hydrogen peroxide (e.g., 3%)
- High-purity water
- Heating oven
- Photostability chamber
- Validated analytical method (e.g., HPLC-UV/MS)

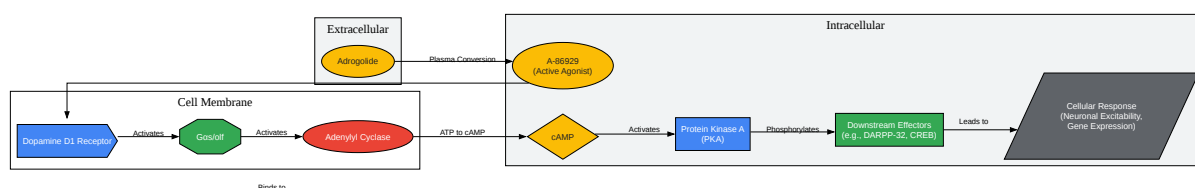
3. Methodology:

- **Acid Hydrolysis:** Dissolve the compound in a solution of hydrochloric acid and incubate at room temperature or elevated temperature (e.g., 60°C) for a specified period. Neutralize the solution before analysis.
- **Base Hydrolysis:** Dissolve the compound in a solution of sodium hydroxide and incubate under similar conditions as acid hydrolysis. Neutralize before analysis.
- **Oxidative Degradation:** Dissolve the compound in a solution of hydrogen peroxide and incubate at room temperature.
- **Thermal Degradation:** Expose the solid compound to dry heat (e.g., 80°C) in an oven.
- **Photostability:** Expose the solid compound and a solution of the compound to a light source as per ICH Q1B guidelines (e.g., a combination of UV and visible light).
- **Analysis:** Analyze all stressed samples using a suitable analytical method to separate and identify any degradation products formed.

Visualizations

Dopamine D1 Receptor Signaling Pathway

Adroglide is a prodrug that is rapidly converted to A-86929, a full agonist at the Dopamine D1 receptor. The D1 receptor is a G-protein coupled receptor (GPCR) that primarily couples to Gas or Gaolf.



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Caption: Dopamine D1 receptor signaling cascade activated by Adroglide's active metabolite.

Experimental Workflow for Long-Term Stability Testing

The following diagram illustrates a typical workflow for conducting a long-term stability study.



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Caption: Workflow for a long-term stability study of **Adrogolide Hydrochloride**.

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